

# Forsythoside I: A Technical Guide to its Chemical Structure and Biological Signaling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Forsythoside I

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## Abstract

**Forsythoside I** is a caffeoyl phenylethanoid glycoside isolated from the fruits of *Forsythia suspensa* (Thunb.) Vahl. This document provides a comprehensive technical overview of its chemical structure, supported by spectroscopic data. Detailed experimental protocols for its isolation and characterization are outlined. Furthermore, this guide elucidates the key signaling pathways modulated by **Forsythoside I**, particularly its role in the inhibition of the TXNIP/NLRP3 inflammasome pathway, highlighting its potential as a therapeutic agent.

## Chemical Structure and Properties

**Forsythoside I** is a complex glycoside characterized by a central glucose moiety linked to a rhamnose unit and a phenylethanoid aglycone. A caffeoyl group is attached to the glucose sugar.

Table 1: Chemical and Physical Properties of **Forsythoside I**

Property	Value	Reference
Molecular Formula	C <sub>29</sub> H <sub>36</sub> O <sub>15</sub>	[1]
Molecular Weight	624.59 g/mol	[1]
CAS Number	1177581-50-8	[1]
Class	Caffeoyl Phenylethanoid Glycoside (CPG)	[2]
Botanical Source	Forsythia suspensa (Thunb.) Vahl	[1]
Appearance	Amorphous powder	
Solubility	Soluble in methanol and DMSO	

## Spectroscopic Data

The structure of **Forsythoside I** has been elucidated using various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data for **Forsythoside I** (in CD<sub>3</sub>OD)

Position	$^{13}\text{C}$ ( $\delta\text{c}$ )	$^1\text{H}$ ( $\delta\text{H}$ , mult., J in Hz)
Aglycone		
1	131.5	
2	117.1	6.67 (d, 2.0)
3	146.1	
4	144.8	
5	116.3	6.78 (d, 8.0)
6	121.2	6.56 (dd, 8.0, 2.0)
$\alpha$	72.1	3.95 (m), 3.69 (m)
$\beta$	36.5	2.78 (t, 7.2)
Caffeoyl Group		
1'	127.8	
2'	115.3	6.93 (d, 2.0)
3'	146.7	
4'	149.5	
5'	116.5	7.03 (d, 8.2)
6'	123.0	6.76 (dd, 8.2, 2.0)
7' (C=O)	168.4	
8'	115.1	6.25 (d, 15.9)
9'	148.0	7.55 (d, 15.9)
Glucose		
1"	104.5	4.35 (d, 7.8)
2"	76.1	3.42 (m)
3"	76.0	4.88 (t, 9.5)

4"	81.8	3.60 (m)
5"	75.1	3.48 (m)
6"	69.9	3.80 (m), 3.55 (m)
Rhamnose		
1"	102.9	4.63 (d, 1.5)
2"	72.3	3.75 (m)
3"	72.1	3.65 (m)
4"	73.9	3.33 (m)
5"	70.8	3.58 (m)
6" (CH <sub>3</sub> )	18.0	1.10 (d, 6.2)

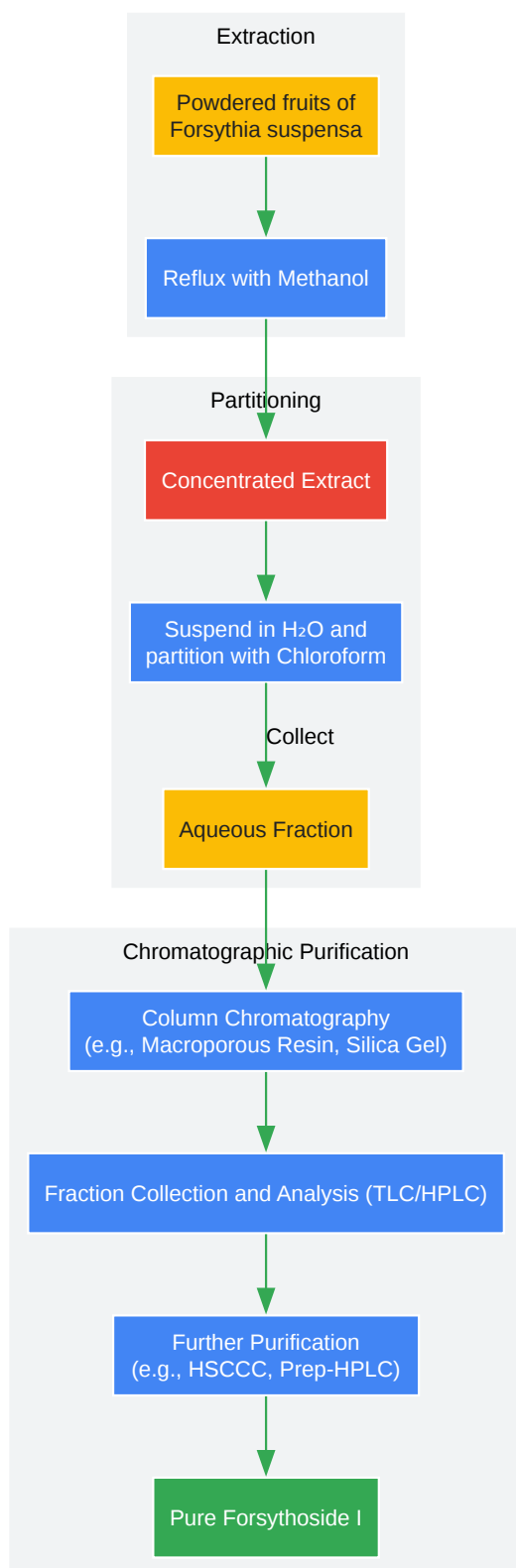
Data adapted from Wang FN, et al. Molecules. 2009.

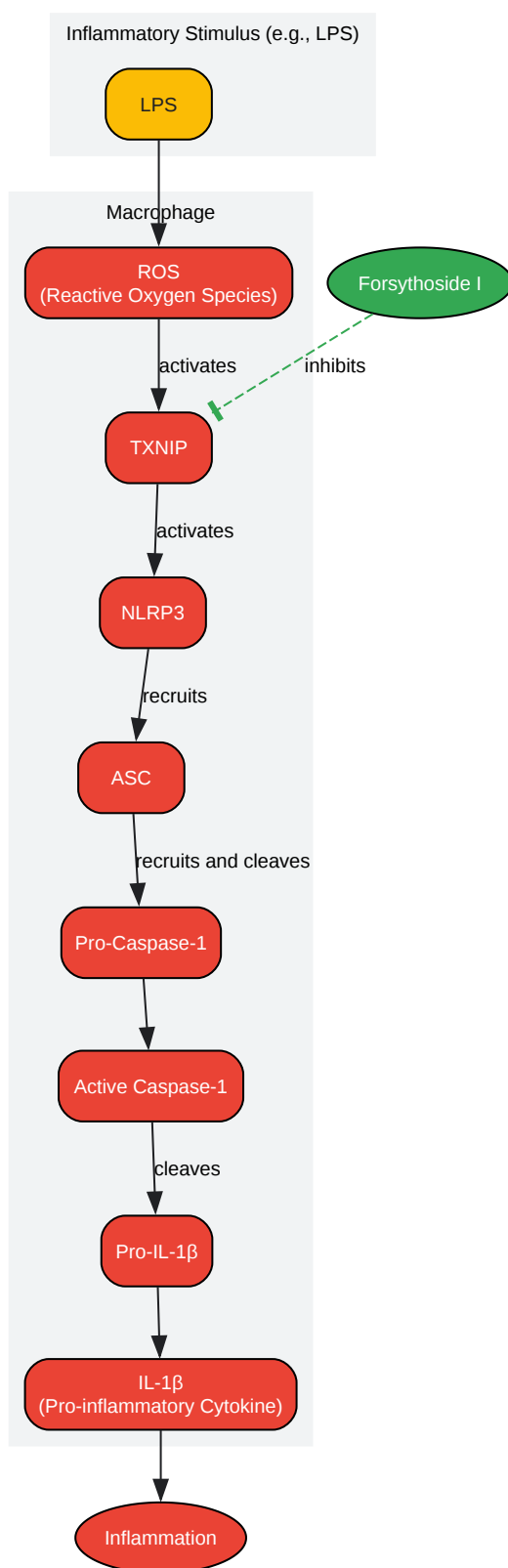
## Experimental Protocols

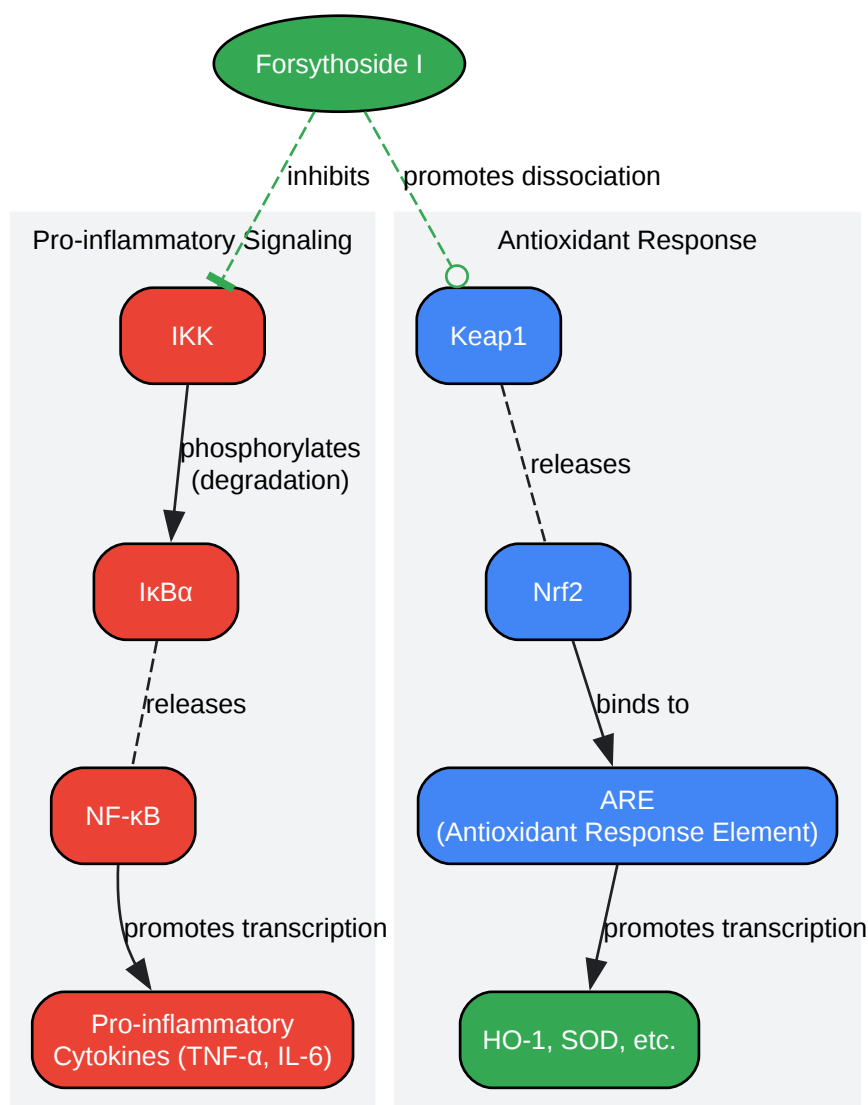
### Isolation of Forsythoside I from Forsythia suspensa

The following protocol outlines a general method for the isolation and purification of **Forsythoside I**.

Workflow for **Forsythoside I** Isolation







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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)